

what are the properties of ammonium acetate for lab use

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An In-depth Technical Guide to Ammonium Acetate for Laboratory Use

Introduction

Ammonium acetate (CH₃COONH₄), the ammonium salt of acetic acid, is a white, crystalline, and hygroscopic solid.[1] It is formed from the reaction of a weak acid (acetic acid) and a weak base (ammonia).[1][2] This unique composition grants it distinct properties that are highly valued in research, pharmaceutical development, and analytical chemistry.[1][3] Known for its volatility at low pressures, it is a cornerstone reagent in applications requiring the removal of buffer salts prior to analysis, most notably in mass spectrometry.[1][4] This guide provides a comprehensive overview of the physical and chemical properties, core laboratory applications, detailed experimental protocols, and safety considerations for ammonium acetate.

Physical and Chemical Properties

Ammonium acetate is a deliquescent solid with a slight acetic odor.[5][6] Upon heating or exposure to a vacuum, it dissociates into ammonia and acetic acid, a key characteristic for its use in sensitive analytical techniques.[1] While a solution of ammonium acetate in pure water is approximately neutral (pH 7.0), it is a common misconception that it buffers effectively at this pH.[7][8] Its true buffering capacity lies in the acidic and basic ranges, corresponding to the pKa values of acetic acid and the ammonium ion.[7][9]

General Properties



The fundamental physical and chemical characteristics of ammonium acetate are summarized below.

Property	Value	Citations
Chemical Formula	C2H7NO2 or NH4CH3CO2	[1][10]
Molar Mass	77.08 g/mol	[2][6][9]
Appearance	White, crystalline, deliquescent solid	[1][5][9]
Odor	Slight acetous (vinegar-like) odor	[5][9]
Density	1.17 g/cm³ at 20°C	[5][9][10]
Melting Point	113-114°C (235-237°F; 386- 387 K)	[5][9]
Decomposition	Decomposes above 144°C to form acetamide and water	[9]
CAS Number	631-61-8	[1][3]

Solubility

Ammonium acetate is highly soluble in water, and its solubility increases significantly with temperature.[11] It is also soluble in various polar organic solvents, making it versatile for a range of mobile phases in chromatography.[1][12]



Solvent	Temperature	Solubility (g/100 mL)	Citations
Water	0°C	102	[6][9][13]
4°C	148	[8][9][10]	
20°C	143	[8][9]	_
80°C	533	[8][9]	_
Methanol	15°C	7.89	[8][10]
20°C	~143	[13]	
94.2°C	131.24	[8][10]	_
Ethanol	20°C	7.4	[13]
Acetone	-	Slightly soluble	[9][12]
Dimethylformamide	-	0.1 g/100 g	[8]

Buffering Characteristics

Ammonium acetate is composed of a weak acid (acetic acid, pKa \approx 4.75) and a weak base (ammonium, pKa \approx 9.25).[7][9][14] Consequently, it functions as a dual-component buffer system, providing effective buffering capacity in two distinct pH ranges but very poor buffering at a neutral pH.[2][7][8]

Property	Value	Citations
pKa of Acetic Acid	~4.75	[7][9]
pKa of Ammonium Ion	~9.25	[7][9]
Effective Buffering Range 1 (Acidic)	рН 3.8 - 5.8	[4][15][16]
Effective Buffering Range 2 (Basic)	рН 8.2 - 10.2	[16]
pH in Pure Water	~7.0	[1][2][7]



Core Laboratory Applications

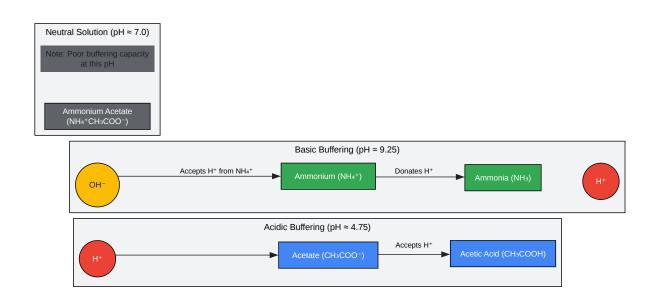
The unique properties of ammonium acetate make it an indispensable reagent in numerous laboratory settings.

- Mass Spectrometry (MS) and Liquid Chromatography (LC-MS): Its volatility is a primary
 advantage, as it decomposes and evaporates during the ionization process, preventing the
 buildup of salt residues in the mass spectrometer and minimizing ion suppression.[1][2][4]
 This leads to cleaner spectra and more accurate data.[1]
- Buffer Solutions: It is widely used to prepare buffer solutions for High-Performance Liquid Chromatography (HPLC), enzymatic reactions, and protein purification.[2][3][17]
- Protein Precipitation: Ammonium acetate, often in combination with methanol or acetone, is an effective agent for precipitating proteins from solution.[18][19] This is a critical step in sample preparation for proteomics.
- Nucleic Acid Purification: It is commonly used for the precipitation of DNA and RNA, where it helps to reduce the co-precipitation of dNTPs and short oligonucleotides.[18]
- Organic Synthesis: In organic chemistry, it serves as a source of ammonia and as a catalyst in reactions such as the Knoevenagel condensation and the Borch reductive amination.[1][5]
 [18]
- Soil Analysis: A 1M ammonium acetate solution is used to determine the cation exchange capacity (CEC) of soil, a key indicator of soil fertility.[2]

Experimental Protocols & Workflows Logical Relationship: The Buffering Action of Ammonium Acetate

Ammonium acetate provides buffering capacity through two separate equilibrium systems involving the acetate/acetic acid pair and the ammonium/ammonia pair. It resists pH changes by absorbing excess H⁺ or OH⁻ ions.





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Caption: The dual buffering mechanism of ammonium acetate.

Protocol: Ammonium Acetate Buffer Preparation for HPLC (1 L of 10 mM, pH 4.5)

This protocol describes the preparation of a common mobile phase buffer for HPLC and LC-MS applications.

Materials:

- Ammonium acetate (ACS or LC-MS grade)
- Glacial acetic acid



- High-purity water (HPLC or Milli-Q grade)
- Calibrated pH meter
- 1 L volumetric flask
- Sterile filter (0.22 μm)

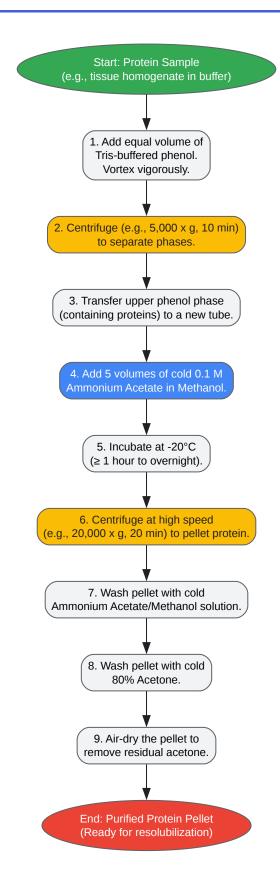
Methodology:

- Weigh Reagent: Accurately weigh 0.7708 g of ammonium acetate (molar mass = 77.08 g/mol).
- Dissolve: Add the ammonium acetate to a beaker containing approximately 900 mL of highpurity water. Stir until fully dissolved.[20]
- Adjust pH: Place the beaker on a stir plate with a magnetic stir bar and immerse a calibrated pH electrode into the solution. Slowly add glacial acetic acid dropwise until the pH meter reads 4.5.[21] Acetic acid is used to adjust the pH into the acidic buffering range.[21]
- Final Volume: Carefully transfer the solution into a 1 L volumetric flask. Rinse the beaker with small amounts of high-purity water and add the rinsate to the flask to ensure a complete transfer.[20]
- Dilute to Mark: Add high-purity water to bring the final volume to the 1 L mark.[20] Cap and invert the flask several times to ensure the solution is homogeneous.
- Filter: Filter the buffer solution through a 0.22 μm membrane filter to remove any particulates that could damage the HPLC system.[22]
- Storage: Store the buffer in a clean, tightly sealed glass container at room temperature or 4°C.[22] Do not autoclave, as ammonium acetate can decompose with heat.[22]

Experimental Workflow: Protein Precipitation

Ammonium acetate is frequently used with methanol to precipitate proteins, particularly from plant samples, as it effectively removes interfering substances.[19]





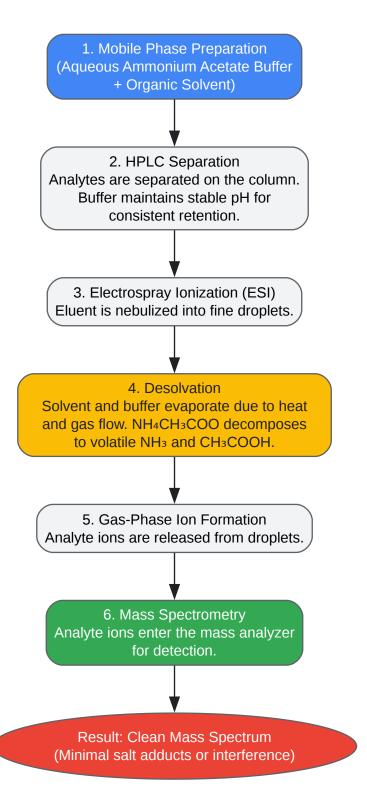
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Caption: Workflow for protein precipitation using phenol and ammonium acetate.



Experimental Workflow: Use in LC-MS

The volatility of ammonium acetate is critical for its successful use as a mobile phase modifier in LC-MS.





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Caption: Role of volatile ammonium acetate buffer in an LC-MS workflow.

Safety and Handling

While some safety data sheets (SDS) classify ammonium acetate as non-hazardous under GHS, others indicate it can cause skin and serious eye irritation, as well as respiratory irritation. [23][24] It is prudent to follow standard laboratory safety protocols.

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses or goggles, and a lab coat when handling the solid or its solutions.[23][25]
- Handling: Use in a well-ventilated area or under a chemical fume hood to avoid inhaling dust.
 [23] Avoid generating dust. [25] Wash hands thoroughly after handling. [23]
- Storage: Ammonium acetate is hygroscopic and deliquescent, meaning it readily absorbs moisture from the air.[1][12] Store in a cool, dry place in a tightly sealed container to prevent it from clumping or liquefying.[1][23][25]
- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and hypochlorites.
 [23][26]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so.[23][25]
 - Skin: Wash with plenty of soap and water.[23][25]
 - Inhalation: Move to fresh air.[25]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[25]
 - In all cases of significant exposure or if symptoms persist, seek medical attention.

Conclusion



Ammonium acetate is a uniquely versatile reagent with properties that make it highly valuable for researchers, particularly in the fields of analytical chemistry and drug development. Its high solubility, dual-range buffering capacity, and, most importantly, its volatility, secure its role as a preferred buffer for LC-MS and other sensitive analytical techniques.[4][27] Understanding its chemical characteristics, including the common misconception about its neutral pH buffering ability, is critical for its proper and effective use.[7] By following established protocols and adhering to safety guidelines, scientists can leverage the full potential of ammonium acetate to achieve robust and reliable experimental outcomes.

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